

Essential Safety and Operational Guidance for Handling 1,11b-Dihydro-11b-hydroxymedicarpin

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Compound of Interest

Compound Name: 1,11b-Dihydro-11b-hydroxymedicarpin

Cat. No.: B586099

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **1,11b-Dihydro-11b-hydroxymedicarpin** (CAS No. 210537-04-5). Adherence to these guidelines is critical to ensure a safe laboratory environment and proper disposal of waste.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,11b-Dihydro-11b-hydroxymedicarpin** is provided in the table below. This information is essential for safe handling and storage.

Property	Value
CAS Number	210537-04-5[1][2]
Molecular Formula	C16H16O5[1]
Molecular Weight	288.30 g/mol [1]
Appearance	Powder
Storage	2-8°C or -20°C

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn at all times when handling **1,11b-Dihydro-11b-hydroxymedicarpin**.

PPE Category	Specific Requirements
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear a lab coat, and chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	Use a certified respirator if working in a poorly ventilated area or if there is a risk of generating dust.

Operational Plan: Handling and Disposal

Follow these step-by-step procedures for the safe handling and disposal of **1,11b-Dihydro-11b-hydroxymedicarpin**.

Handling Protocol

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Confirm all necessary PPE is available and in good condition.
- Weighing and Aliquoting:
 - Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust.
 - Use appropriate tools for weighing and transferring the powder to minimize dust generation.

- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
 - Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
 - Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.
 - Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Plan

- Waste Collection:
 - Collect all waste materials, including unused compound and contaminated disposables (e.g., gloves, weighing paper), in a designated, labeled hazardous waste container.
- Disposal Procedure:
 - Dispose of the hazardous waste in accordance with all applicable federal, state, and local environmental regulations.
 - Do not dispose of the compound down the drain or in regular trash.

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **1,11b-Dihydro-11b-hydroxymedicarpin**.



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Caption: Workflow for safe handling and disposal of **1,11b-Dihydro-11b-hydroxymedicarpin**.

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- 2. 1,11b-Dihydro-11b-hydroxymedicarpin - Immunomart [immunomart.com]
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